

Application Notes and Protocols for GSK329 Solubility

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Compound of Interest

Compound Name: GSK329
Cat. No.: B10827788

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These application notes provide detailed information and protocols regarding the solubility of **GSK329**, a potent and selective inhibitor of cardiac troponin I-interacting kinase (TNNI3K), in Dimethyl Sulfoxide (DMSO) and other organic solvents. Adherence to these guidelines is crucial for accurate and reproducible experimental results.

Introduction to GSK329

GSK329 is a small molecule inhibitor of TNNI3K with the chemical formula $C_{19}H_{14}Cl_2F_3N_5O_2$ and a molecular weight of 472.25 g/mol. [1][2] It is a valuable research tool for studying the MAPK signaling pathway and has shown potential in models of ischemia/reperfusion cardiac injury. [2][3] Understanding its solubility is critical for the preparation of stock solutions and experimental dosing.

Quantitative Solubility Data

The solubility of **GSK329** in commonly used laboratory solvents is summarized in the table below. It is important to note that for hygroscopic solvents like DMSO, using a freshly opened container is recommended to ensure maximal solubility. [3]

| Solvent | Concentration (Molar) | Concentration (Mass/Volume) | Notes |
|---------------------------|-----------------------|-----------------------------|--------------------------------------------------------------------------|
| Dimethyl Sulfoxide (DMSO) | 100 mM[2] | 100 mg/mL[3] | Ultrasonic treatment may be required to achieve complete dissolution.[3] |
| Ethanol | 20 mM[2] | ~9.44 mg/mL | - |

Note: The mass/volume concentration for ethanol was calculated using the provided molar concentration and the molecular weight of **GSK329** (472.25 g/mol).

Protocols for Solution Preparation

Protocol 1: Preparation of a High-Concentration **GSK329** Stock Solution in DMSO

This protocol describes the preparation of a 100 mM **GSK329** stock solution in DMSO.

Materials:

- **GSK329** powder
- Anhydrous (newly opened) Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Weigh out the desired amount of **GSK329** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM solution, weigh 47.23 mg of **GSK329**.
- Add the appropriate volume of anhydrous DMSO to the **GSK329** powder.

- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, place the tube or vial in an ultrasonic water bath for 5-10 minutes.
- Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Store the stock solution at -20°C or -80°C for long-term stability.[4]

Protocol 2: Preparation of GSK329 for In Vivo Studies

For in vivo applications, **GSK329** is often formulated in a vehicle containing a combination of solvents to ensure solubility and biocompatibility.

Materials:

- **GSK329** stock solution in DMSO (e.g., 20.8 mg/mL)[3]
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% sodium chloride)
- Corn Oil
- Sterile tubes for mixing

Procedure A: Formulation with PEG300 and Tween-80[3]

- Prepare a stock solution of **GSK329** in DMSO (e.g., 20.8 mg/mL).
- To prepare 1 mL of the final formulation, add 100 µL of the **GSK329** DMSO stock solution to 400 µL of PEG300.
- Mix thoroughly until the solution is homogeneous.
- Add 50 µL of Tween-80 to the mixture and mix again.

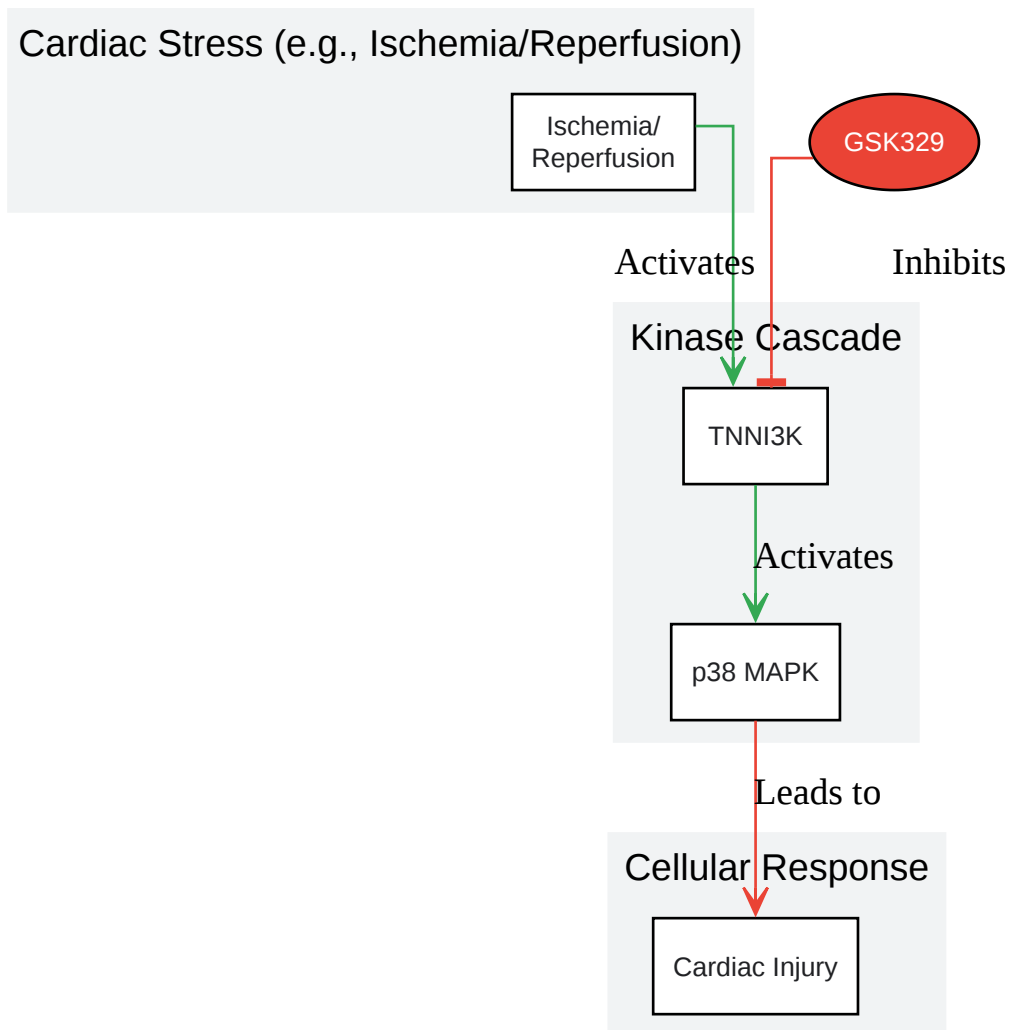
- Add 450 μL of saline to bring the final volume to 1 mL.
- Mix until a clear solution is obtained. This formulation yields a solution with a **GSK329** concentration of at least 2.08 mg/mL.[3]

Procedure B: Formulation with Corn Oil[3]

- Prepare a stock solution of **GSK329** in DMSO (e.g., 20.8 mg/mL).
- To prepare 1 mL of the final formulation, add 100 μL of the **GSK329** DMSO stock solution to 900 μL of corn oil.
- Mix thoroughly until a clear solution is achieved. This formulation also yields a solution with a **GSK329** concentration of at least 2.08 mg/mL.[3]

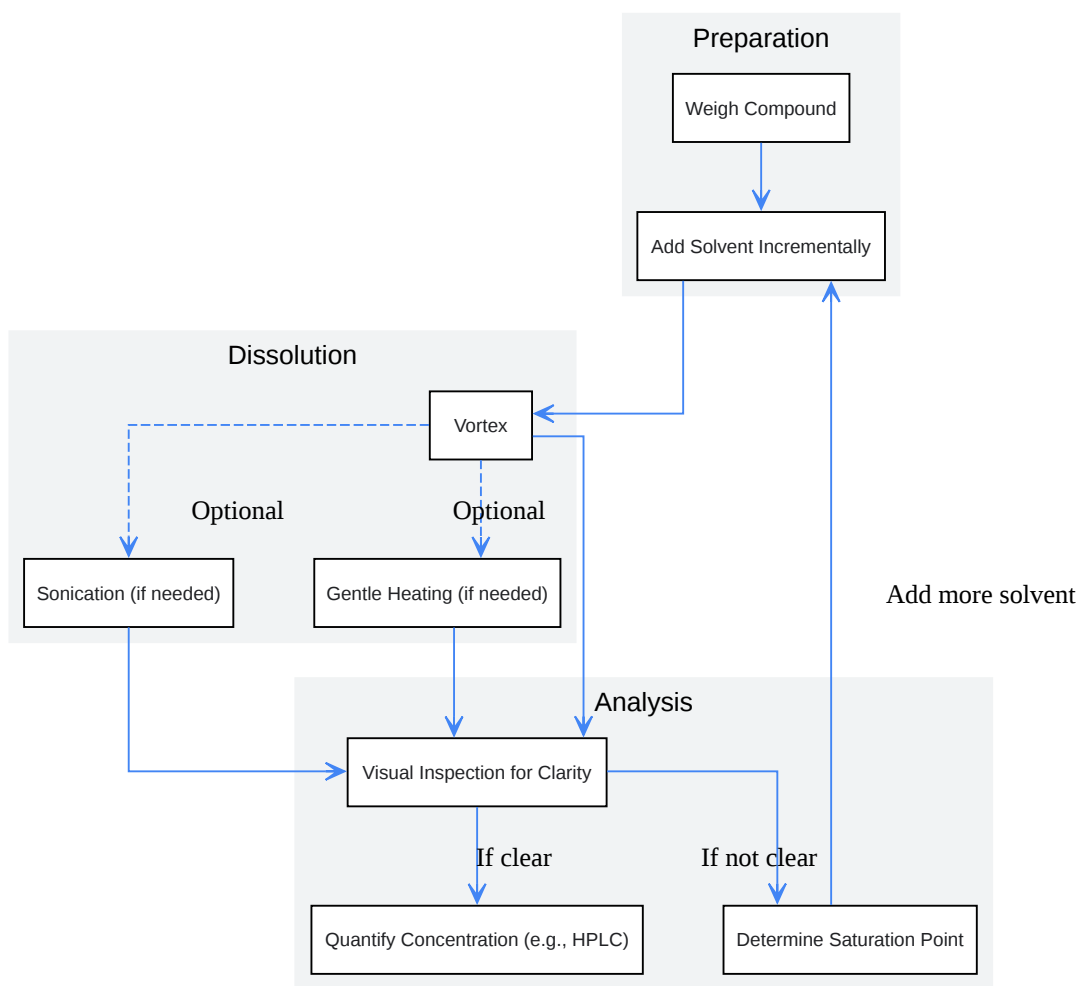
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the signaling pathway involving TNNI3K, the target of **GSK329**, and a general workflow for determining the solubility of a compound.



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Caption: TNNI3K Signaling Pathway Inhibition by **GSK329**.



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Caption: General Workflow for Solubility Determination.

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